

# A Comparative Guide to Polychloroprene and Its Alternatives in Polymer Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *cis-1,4-Dichloro-2-butene*

Cat. No.: B023561

[Get Quote](#)

For researchers and scientists in materials science and polymer chemistry, the selection of an appropriate elastomer is critical for the successful development of new applications. This guide provides a detailed comparison of the performance of polychloroprene (CR), often synthesized from intermediates like **cis-1,4-dichloro-2-butene**, against two common alternatives: Nitrile Butadiene Rubber (NBR) and Styrene-Butadiene Rubber (SBR). This analysis is supported by experimental data and standardized testing protocols to aid in material selection.

## Quantitative Performance Comparison

The selection of an elastomer is often dictated by its mechanical, thermal, and chemical resistance properties. The following table summarizes the typical performance characteristics of Polychloroprene (CR), Nitrile Butadiene Rubber (NBR), and Styrene-Butadiene Rubber (SBR) based on standardized testing. It is important to note that these values can vary depending on the specific compound, formulation, and processing conditions.

Property	Polychloroprene (CR)	Nitrile Butadiene Rubber (NBR)	Styrene-Butadiene Rubber (SBR)	Test Method
Mechanical Properties				
Hardness (Shore A)	30 - 90	20 - 95[1]	30 - 95[2]	ASTM D2240
Tensile Strength (MPa)	14.3	1.4 - 24.1[1]	3.4 - 20.7[2]	ASTM D412
Elongation at Break (%)	250	350 - 650[1]	450 - 600[2]	ASTM D412
Compression Set	Fair to Good	Good to Excellent[1]	Good to Excellent[2]	ASTM D395
Thermal Properties				
Service Temperature Range (°C)	-40 to 121[3][4]	-35 to 120[5][6]	-46 to 100[7]	-
Chemical Resistance				
Oil and Fuel Resistance	Moderate[4]	Excellent[5][8]	Poor[2]	ASTM D471
Weather and Ozone Resistance	Very Good	Fair	Poor[2]	-
Acid Resistance (Dilute)	Moderate	Good[1]	Fair to Good[2]	ASTM D471
Water Resistance	Excellent	Good to Excellent	Good to Excellent[2]	ASTM D471

## Experimental Protocols

The data presented in this guide is obtained through standardized experimental procedures. The following are detailed methodologies for key experiments.

### ASTM D412: Tensile Properties of Vulcanized Rubber and Thermoplastic Elastomers

This test method is used to evaluate the tensile (tension) properties of elastomers.[\[9\]](#)[\[10\]](#)

- **Specimen Preparation:** Test specimens are cut from a sheet of the elastomer using a die. The most common shape is a dumbbell (Type C), which has a total length of 115 mm and a gauge length of 25 mm.[\[9\]](#) The thickness of the specimen is measured at three points within the gauge length, and the median value is used.[\[9\]](#)
- **Test Procedure:** The specimen is mounted in the grips of a universal testing machine (tensile tester). The grips are separated at a constant rate, typically  $500 \pm 50$  mm/min, until the specimen ruptures.[\[9\]](#)
- **Data Collection:** The force required to stretch the specimen and the corresponding elongation are recorded throughout the test.
- **Calculated Properties:**
  - **Tensile Strength:** The maximum stress applied to the specimen before it ruptures.[\[10\]](#)
  - **Elongation at Break:** The extent to which the specimen stretches before breaking, expressed as a percentage of the original gauge length.[\[10\]](#)
  - **Modulus:** The stress at a specific elongation (e.g., 100%).

### ASTM D395: Compression Set of Rubber

This test method measures the ability of an elastomeric material to return to its original thickness after being subjected to prolonged compressive stress.[\[11\]](#)[\[12\]](#)

- **Specimen Preparation:** Cylindrical disk-shaped specimens are used. The initial thickness of the specimen is measured.

- **Test Procedure (Method B - Constant Deflection):** The specimen is placed in a compression device between two metal plates.[\[11\]](#) Spacer bars are used to compress the specimen to a constant deflection, typically 25% of its original height.[\[13\]](#) The entire apparatus is then placed in an oven at a specified temperature (e.g., 70°C or 100°C) for a set duration (e.g., 22 or 70 hours).[\[11\]](#)[\[13\]](#)
- **Data Collection:** After the specified time, the fixture is removed from the oven and the specimen is taken out. After a 30-minute recovery period at room temperature, the final thickness of the specimen is measured.[\[11\]](#)[\[13\]](#)
- **Calculation:** The compression set is calculated as a percentage of the amount the specimen was originally compressed. A lower percentage indicates better resistance to permanent deformation.

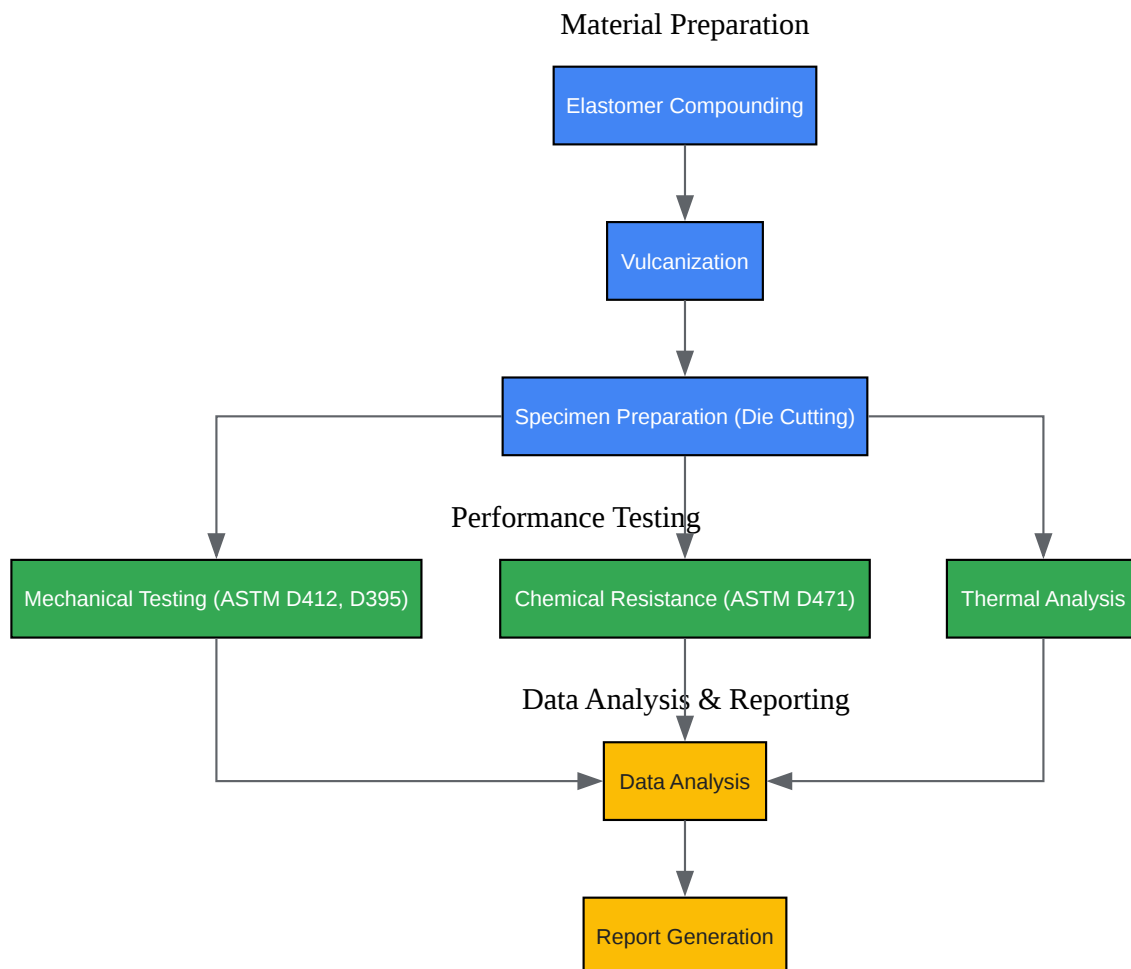
## ASTM D471: Effect of Liquids on Rubber Property

This test method evaluates the resistance of rubber to swelling and degradation when immersed in various liquids such as oils, fuels, and chemicals.[\[14\]](#)[\[15\]](#)

- **Specimen Preparation:** Rectangular specimens (e.g., 25 x 50 x 2 mm) are die-cut from a sheet of the elastomer.[\[16\]](#) The initial mass and volume of the specimens are measured.
- **Test Procedure:** The specimens are fully immersed in the test liquid in a container. The container is then stored at a specified temperature for a set duration.
- **Data Collection:** After the immersion period, the specimens are removed, wiped dry, and their final mass and volume are measured. Other properties, such as hardness and tensile strength, can also be measured after immersion to assess the extent of degradation.
- **Calculation:** The percentage change in volume and mass are calculated. A smaller change indicates better resistance to the test liquid.

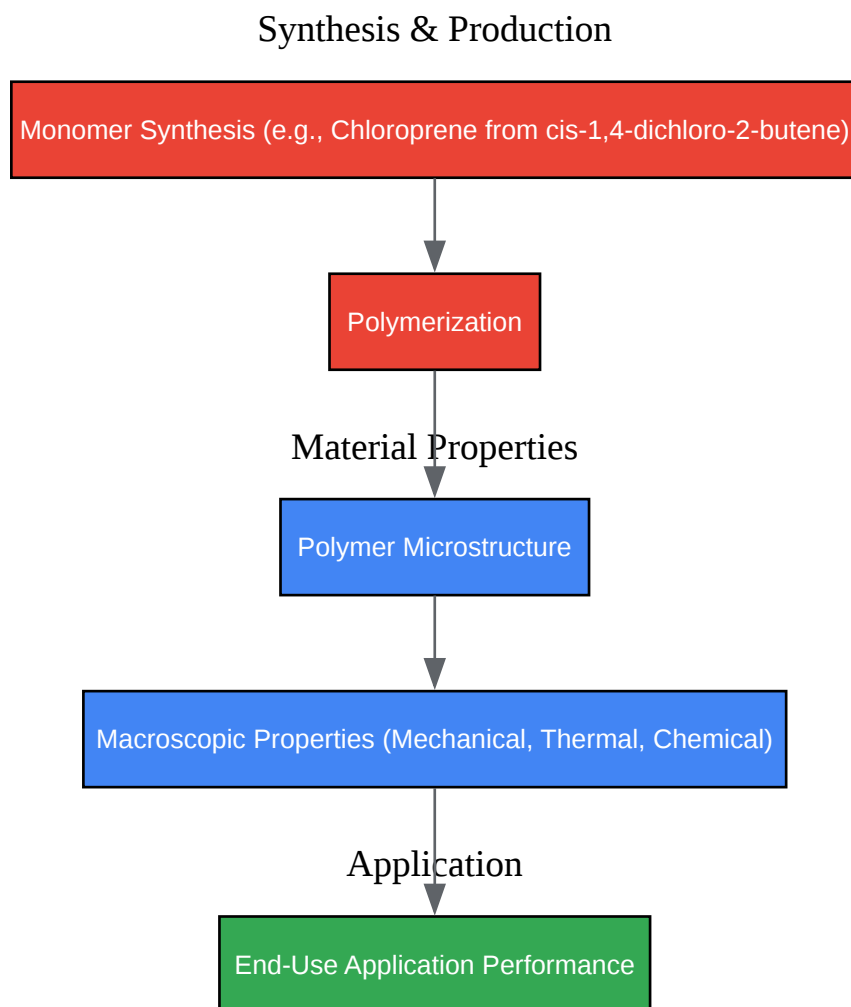
## Experimental Workflow and Logical Relationships

The following diagrams illustrate the general workflow for evaluating the performance of elastomers and the logical relationship between material synthesis and final application performance.



[Click to download full resolution via product page](#)

General experimental workflow for elastomer performance testing.



[Click to download full resolution via product page](#)

Relationship between synthesis, properties, and application.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. rahco-rubber.com [rahco-rubber.com]
- 2. rahco-rubber.com [rahco-rubber.com]

- 3. sealmaster.com [sealmaster.com]
- 4. modernrubberproducts.com [modernrubberproducts.com]
- 5. Nitrile / NBR | O-Ring [o-ring.info]
- 6. Nitrile [lmc-couplings.com]
- 7. What is SBR (Styrene-Butadiene) Rubber? | Custom Rubber Corp. [customrubbercorp.com]
- 8. Nitrile Rubber | DLR Elastomer Guide To NBR [elastomer.co.uk]
- 9. zwickroell.com [zwickroell.com]
- 10. coirubber.com [coirubber.com]
- 11. universalgripco.com [universalgripco.com]
- 12. coirubber.com [coirubber.com]
- 13. Compression Set Under Constant Deflection ASTM D395 [intertek.com]
- 14. ardl.com [ardl.com]
- 15. coirubber.com [coirubber.com]
- 16. Effect of Liquids ASTM D471 [intertek.com]
- To cite this document: BenchChem. [A Comparative Guide to Polychloroprene and Its Alternatives in Polymer Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023561#performance-of-cis-1-4-dichloro-2-butene-in-polymer-applications-vs-alternatives]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)